Purification of 4-Phenylazophenol by Recrystallization: An Application Note and Protocol

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Compound of Interest

Compound Name:	*4-Phenylazophenol*
CAS No.:	*20714-70-9*
Cat. No.:	*B7949890*

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This document provides a detailed guide for the purification of **4-Phenylazophenol**, also known as 4-Hydroxyazobenzene, utilizing the fundamental technique of recrystallization. This protocol is designed for researchers, scientists, and professionals in drug development who require a high-purity solid compound for their work. The principles and techniques described herein are foundational to organic chemistry and are broadly applicable to the purification of other crystalline solids.

Introduction: The Principle of Recrystallization

Recrystallization is a paramount technique for the purification of solid organic compounds.[1] The underlying principle relies on the differential solubility of a compound and its impurities in a chosen solvent at varying temperatures.[2] An ideal recrystallization solvent will dissolve the target compound sparingly at room temperature but will exhibit high solubility at an elevated temperature, typically the solvent's boiling point.[3] Conversely, the impurities present should either be highly soluble in the solvent at all temperatures or largely insoluble even at high temperatures.

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The process involves dissolving the impure solid in a minimum amount of a hot, appropriate solvent to create a saturated solution.[4] Any insoluble impurities can then be removed by hot filtration. As the saturated solution is allowed to cool slowly, the solubility of the target compound decreases, leading to the formation of a crystalline lattice.[5] The slow cooling process is critical as it allows for the selective incorporation of the desired molecules into the growing crystal structure, effectively excluding impurities which remain dissolved in the surrounding solution, often referred to as the mother liquor.[4] The purified crystals are then collected by filtration.

Physicochemical Properties of 4-Phenylazophenol

A thorough understanding of the physicochemical properties of **4-Phenylazophenol** is essential for developing an effective recrystallization protocol.

Property	Value	Source
Molecular Formula	$C_{12}H_{10}N_2O$	[6]
Molecular Weight	198.22 g/mol	[7]
Appearance	Orange columnar solid / Brown fine crystalline powder	[6][8]
Melting Point	150-152 °C (lit.)	[6][8]
Solubility	Soluble in acetone, ethanol, benzene, and ether. Insoluble in water. Soluble in DMSO and Methanol.	[6][8][9][10]

Solvent Selection: The Cornerstone of Successful Recrystallization

The choice of solvent is the most critical variable in the recrystallization process.[3] Based on the known solubility of **4-Phenylazophenol**, several solvents are viable candidates. Ethanol and benzene are explicitly mentioned as suitable for the recrystallization of this compound.[8]

For this protocol, 95% ethanol is recommended. The rationale for this choice is as follows:

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- Favorable Solubility Profile: **4-Phenylazophenol** exhibits good solubility in hot ethanol and significantly lower solubility in cold ethanol, which is the hallmark of an effective recrystallization solvent.
- Safety: Ethanol is less toxic and flammable than benzene, making it a safer choice for a standard laboratory setting.
- Volatility: Ethanol has a boiling point of 78 °C, which is well below the melting point of **4-Phenylazophenol**, preventing the compound from "oiling out." Its volatility also facilitates the drying of the final crystalline product.[2]
- Water Miscibility: The use of 95% ethanol introduces a small amount of water, which can be beneficial. The presence of a minor component in which the solute is less soluble can often enhance crystal growth.

Experimental Protocol

This protocol outlines the step-by-step procedure for the purification of **4-Phenylazophenol** by recrystallization from 95% ethanol.

Materials and Apparatus

- Crude **4-Phenylazophenol**
- 95% Ethanol
- Distilled water
- Erlenmeyer flasks (2)
- Hot plate with magnetic stirring capability
- Magnetic stir bar
- Powder funnel
- Stemless funnel

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- Fluted filter paper
- Büchner funnel and filter flask
- Vacuum source
- Watch glass
- Spatula
- Ice bath

Recrystallization Workflow



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Caption: Workflow for the purification of **4-Phenylazophenol** by recrystallization.

Step-by-Step Methodology

- Dissolution of the Crude Solid:
  - Place the crude **4-Phenylazophenol** sample into an Erlenmeyer flask with a magnetic stir bar.
  - In a separate Erlenmeyer flask, heat 95% ethanol on a hot plate to a gentle boil.
  - Carefully add the hot ethanol to the flask containing the crude solid in small portions, with continuous stirring.[11] The objective is to use the minimum amount of hot solvent required to completely dissolve the solid.[12] Adding too much solvent will result in a low yield of recovered crystals.[13]
- Removal of Insoluble Impurities (Hot Filtration):

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- If any insoluble impurities are observed in the hot solution, a hot filtration step is necessary.[14]
- Place a stemless funnel with fluted filter paper into the neck of a clean Erlenmeyer flask.
- Keep the receiving flask warm on the hot plate to prevent premature crystallization of the product in the funnel.
- Carefully and quickly pour the hot solution through the fluted filter paper.
- If crystallization occurs in the funnel, add a small amount of hot solvent to redissolve the crystals.

- Crystallization through Slow Cooling:
  - Cover the mouth of the Erlenmeyer flask containing the hot, clear solution with a watch glass to prevent solvent evaporation and contamination.
  - Allow the flask to cool slowly and undisturbed to room temperature.[4] Rapid cooling can lead to the formation of small, impure crystals.[12]
  - Once the flask has reached room temperature and crystal formation appears to have ceased, place the flask in an ice bath for approximately 15-20 minutes to maximize the yield of crystals.[11]
- Collection and Washing of Crystals:
  - Set up a Büchner funnel with a piece of filter paper that fits snugly and wet the paper with a small amount of cold 95% ethanol.
  - Connect the filter flask to a vacuum source and turn on the vacuum.
  - Pour the cold slurry of crystals into the Büchner funnel.
  - Wash the crystals with a small amount of ice-cold 95% ethanol to remove any adhering mother liquor containing dissolved impurities.[15] Using cold solvent minimizes the loss of the purified product.[16]

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- Drying the Purified Crystals:
  - Leave the crystals in the Büchner funnel with the vacuum on for a few minutes to draw air through and partially dry them.
  - Carefully transfer the crystals from the filter paper to a pre-weighed watch glass.
  - Allow the crystals to air dry completely. The drying process can be expedited by placing the watch glass in a desiccator. To ensure the solid is completely dry, it can be weighed periodically until a constant weight is achieved.[1]

Characterization of Purified 4-Phenylazophenol

The purity of the recrystallized **4-Phenylazophenol** should be assessed to validate the effectiveness of the purification process.

- Melting Point Determination: A sharp melting point range that is close to the literature value (150-152 °C) is a strong indicator of high purity.[15] Impurities typically broaden the melting point range and depress the melting point.
- Spectroscopic Analysis: Techniques such as Infrared (IR) spectroscopy or Nuclear Magnetic Resonance (NMR) spectroscopy can be used to confirm the chemical identity and purity of the final product.

Safety and Handling

4-Phenylazophenol is considered a hazardous substance.[17] It is irritating to the eyes, respiratory system, and skin.[6] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.[9] All procedures should be performed in a well-ventilated fume hood. Avoid inhalation of dust and direct contact with the skin and eyes.[17]

Troubleshooting

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Problem	Possible Cause	Solution
No crystals form upon cooling.	Too much solvent was added.	Reheat the solution to boil off some of the solvent until the solution becomes saturated. Then, allow it to cool again.
The solution was cooled too rapidly.	Allow the solution to cool slowly and undisturbed at room temperature before placing it in an ice bath.	
Oiling out occurs.	The boiling point of the solvent is higher than the melting point of the solute.	This is unlikely with ethanol and 4-Phenylazophenol but if it occurs with other systems, a lower boiling point solvent should be chosen.
The solution is highly supersaturated.	Reheat the solution, add a small amount of additional hot solvent, and allow it to cool more slowly.	
Low recovery of purified product.	Too much solvent was used for dissolution.	Use the minimum amount of hot solvent necessary.
The crystals were washed with solvent that was not cold.	Always use ice-cold solvent for washing the collected crystals.	
Premature crystallization during hot filtration.	Ensure the receiving flask and funnel are kept hot during the filtration process.	

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